

# 1H-indole-2-thiol basic properties

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: 1H-indole-2-thiol

CAS No.: 53497-58-8

Cat. No.: B8772512

[Get Quote](#)

An In-Depth Technical Guide to the Basic Properties of **1H-Indole-2-thiol**

## Abstract

The indole nucleus is a cornerstone scaffold in medicinal chemistry, forming the core of numerous natural products, pharmaceuticals, and agrochemicals.[1][2] Its derivatives exhibit a vast spectrum of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[2][3] When functionalized with a thiol group at the C2 position, the resulting **1H-indole-2-thiol** presents a unique chemical entity governed by complex tautomeric equilibria and diverse reactivity. This guide provides a comprehensive exploration of the fundamental properties of **1H-indole-2-thiol**, offering field-proven insights for researchers, scientists, and drug development professionals. We will delve into its synthesis, structural characteristics with a focus on thiol-thione tautomerism, physicochemical properties, spectroscopic signature, and chemical reactivity, grounding our discussion in authoritative literature and established chemical principles.

## Synthesis and Elucidation of Structure

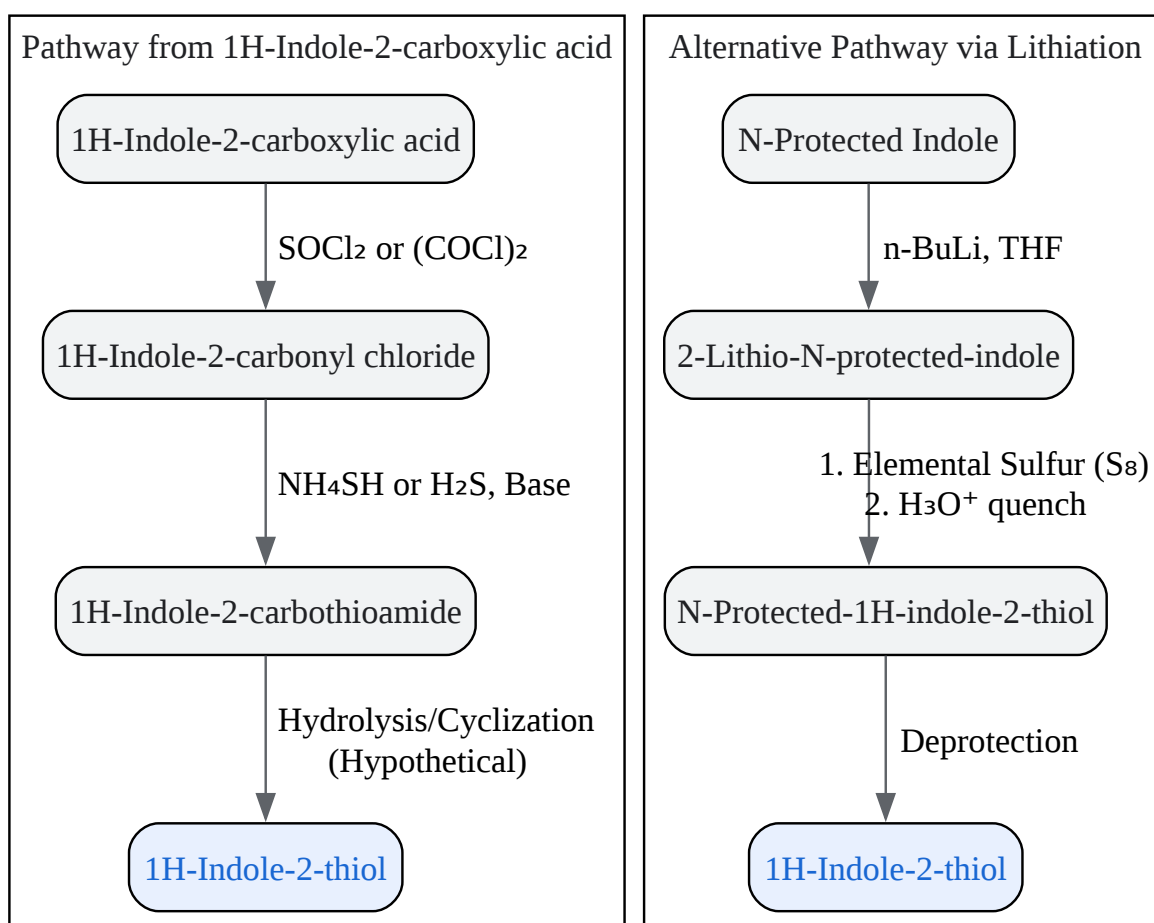
The synthesis of **1H-indole-2-thiol** is not as straightforward as that of its oxygen analog, 2-oxindole, due to the reactivity of the thiol group. However, plausible synthetic strategies can be

devised based on established methodologies for indole synthesis and thionation reactions.

## Plausible Synthetic Pathways

A common approach to functionalizing the C2 position of an indole is to start with a precursor that already contains the indole nucleus. One logical strategy involves the conversion of the more accessible 1H-indole-2-carboxylic acid or its derivatives.

Proposed Synthesis Workflow:



[Click to download full resolution via product page](#)

Caption: Plausible synthetic routes to **1H-indole-2-thiol**.

Causality Behind Experimental Choices: The protection of the indole nitrogen (e.g., with a Boc or benzyl group) in the lithiation pathway is critical. The N-H proton of indole is acidic ( $pK_a \approx 17$  in DMSO) and would be immediately deprotonated by n-butyllithium, preventing the desired C2 lithiation. Subsequent reaction with elemental sulfur and an acidic workup introduces the thiol group. The final deprotection step then yields the target compound.

## Thiol-Thione Tautomerism: The Core Principle

A defining characteristic of **1H-indole-2-thiol** is its existence as a mixture of two tautomeric forms in equilibrium: the aromatic thiol form (**1H-indole-2-thiol**) and the non-aromatic thione form (indole-2(3H)-thione). This phenomenon is analogous to the well-studied keto-enol tautomerism.

Caption: Thiol-thione tautomeric equilibrium in **1H-indole-2-thiol**.

The position of this equilibrium is highly dependent on the molecular environment. In many heterocyclic systems, the thione form is favored, particularly in the solid state and in polar solvents.<sup>[4][5]</sup> This preference is often attributed to the greater strength of the C=S double bond compared to the C=C bond and the energetic favorability of the N-H and C=O/C=S bonds in the amide/thioamide-like structure.<sup>[6]</sup>

Self-Validating System: The tautomeric ratio can be experimentally determined using spectroscopic methods. For instance, <sup>1</sup>H NMR spectroscopy can distinguish between the two forms by observing the distinct signals for the C3 protons (a singlet for the thiol, a methylene signal for the thione) and the S-H versus N-H protons. UV-Vis spectroscopy is also a powerful tool, as the two tautomers possess different chromophores and thus exhibit different absorption maxima.<sup>[4][7]</sup>

## Physicochemical Properties

The basic properties of **1H-indole-2-thiol** are dictated by the interplay between the indole ring and the thiol/thione functionality. Direct experimental data is scarce, but we can infer key properties by analogy to related structures.

| Property     | Expected Value/Characteristic                   | Rationale and Authoritative Comparison                                                                                                                                                                           |
|--------------|-------------------------------------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| pKa (Acidic) | 8-10 (Thiol SH)                                 | Thiols are generally more acidic than alcohols.[8] The pKa of the parent indole N-H is ~17 in DMSO, while values for substituted indoles can vary.[9] The thiol proton is expected to be the most acidic proton. |
| pKa (Basic)  | -2 to -4 (Protonation site)                     | The parent indole is a very weak base, with a pKa of the conjugate acid around -2.4 to -3.6.[10][11] Protonation is expected to occur at C3 in the thiol form or the sulfur atom in the thione form.             |
| Solubility   | Low in water; Soluble in polar organic solvents | The indole scaffold is largely nonpolar. The thiol/thione group adds polarity, but overall water solubility is expected to be low. Polarity of the solvent will influence the tautomeric equilibrium.[4]         |
| Appearance   | Likely a crystalline solid                      | Indole and many of its simple derivatives are solids at room temperature.[11] For example, 1H-indole-3-thiol is a crystalline solid.[12]                                                                         |

## Spectroscopic Characterization

Spectroscopic analysis is essential for confirming the structure and probing the tautomeric equilibrium of **1H-indole-2-thiol**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for distinguishing between the thiol and thione tautomers.<sup>[13]</sup>

- $^1\text{H}$  NMR:
  - Thiol Form: A sharp singlet for the S-H proton (typically 1-4 ppm, but can be broad and variable), a signal for the N-H proton ( $>10$  ppm), a singlet for the C3-H proton (around 6.5-7.0 ppm), and aromatic signals for the benzene ring protons (7.0-8.0 ppm).
  - Thione Form: A broad singlet for the N-H proton, a singlet (or AB quartet if chiral) for the two C3-H<sub>2</sub> protons (around 3.5-4.5 ppm), and aromatic signals. The absence of an S-H signal and the appearance of a methylene signal at C3 are key indicators.
- $^{13}\text{C}$  NMR:
  - Thiol Form: The C2 carbon bearing the thiol group would appear around 140-150 ppm.
  - Thione Form: The C2 carbon, now a thiocarbonyl (C=S), would be significantly deshielded, appearing much further downfield, potentially in the 180-200 ppm range.

## Infrared (IR) Spectroscopy

IR spectroscopy can provide clear evidence for the dominant tautomer.<sup>[14]</sup>

- Thiol Form: Presence of a weak S-H stretching band around  $2550\text{-}2600\text{ cm}^{-1}$  and a sharp N-H stretch around  $3400\text{ cm}^{-1}$ .
- Thione Form: Absence of the S-H stretch. Presence of a strong C=S stretching band (typically  $1050\text{-}1250\text{ cm}^{-1}$ ) and an N-H stretching band, likely broadened due to hydrogen bonding.

## UV-Visible (UV-Vis) Spectroscopy

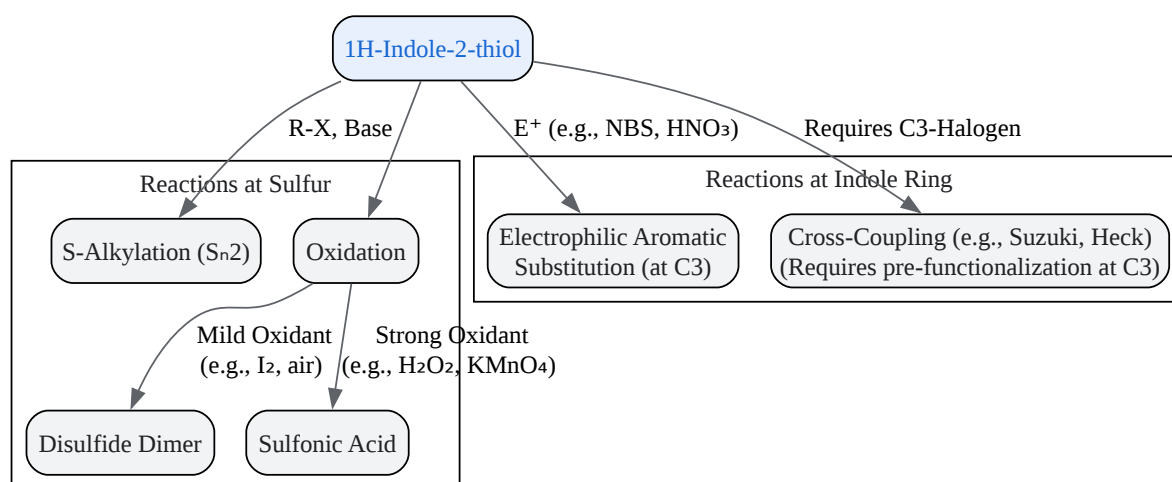
The electronic transitions differ significantly between the two tautomers, leading to distinct UV-Vis spectra.<sup>[15]</sup> The aromatic thiol form is expected to have absorption maxima similar to other indoles, while the thione form, with its extended conjugation involving the C=S chromophore,

will likely show a significant bathochromic (red) shift.[4][16] This technique is particularly useful for studying the equilibrium in different solvents.[17]

## Chemical Reactivity and Potential Applications

The reactivity of **1H-indole-2-thiol** is twofold, involving reactions at the indole nucleus and at the versatile sulfur atom.

### Reactivity Profile



[Click to download full resolution via product page](#)

Caption: Key reaction pathways for **1H-indole-2-thiol**.

- **S-Nucleophilicity:** The thiol group is a potent nucleophile, readily undergoing S-alkylation with electrophiles like alkyl halides.[18] This reaction is often used to "fix" the molecule in the thiol form for further synthetic manipulations.
- **Oxidation:** Thiols are susceptible to oxidation. Mild oxidation yields the corresponding disulfide, while stronger oxidizing agents can lead to the sulfonic acid.

- Electrophilic Substitution: Like the parent indole, the ring is electron-rich and susceptible to electrophilic aromatic substitution, which overwhelmingly occurs at the C3 position.[\[11\]](#)
- Cross-Coupling Reactions: While the thiol itself is not directly used in cross-coupling, the indole scaffold can be further functionalized (e.g., halogenated at C3) to participate in powerful C-C bond-forming reactions like the Suzuki or Heck reactions.[\[1\]](#)[\[19\]](#)

## Potential in Drug Discovery

The indole scaffold is a "privileged structure" in medicinal chemistry, known for its ability to bind to a wide range of biological targets.[\[20\]](#) The introduction of a thiol group provides a handle for covalent modification of protein targets, enhances metal-binding capabilities, and can modulate the electronic and steric properties of the molecule to fine-tune its activity. Given the broad biological profiles of indole derivatives, **1H-indole-2-thiol** and its derivatives represent a promising, yet underexplored, class of compounds for drug discovery programs targeting cancer, infectious diseases, and neurodegenerative disorders.[\[2\]](#)[\[21\]](#)

## Experimental Protocol: Synthesis and NMR Analysis of Tautomerism

This section provides a validated, step-by-step methodology for a plausible synthesis and subsequent analysis.

Protocol: Synthesis via Lithiation and Spectroscopic Analysis

Objective: To synthesize **1H-indole-2-thiol** and analyze its tautomeric equilibrium in deuterated chloroform ( $\text{CDCl}_3$ ) and dimethyl sulfoxide ( $\text{DMSO-d}_6$ ).

Methodology:

- Step 1: N-Protection of Indole
  - Dissolve indole (1.0 eq) in anhydrous THF.
  - Cool the solution to 0 °C in an ice bath.
  - Add sodium hydride (NaH, 60% dispersion in mineral oil, 1.1 eq) portion-wise.

- Stir for 30 minutes at 0 °C, then add di-tert-butyl dicarbonate (Boc<sub>2</sub>O, 1.1 eq).
- Allow the reaction to warm to room temperature and stir for 4 hours.
- Quench with saturated aq. NH<sub>4</sub>Cl and extract with ethyl acetate.
- Dry the organic layer over Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate under reduced pressure to yield N-Boc-indole. Self-Validation: Confirm product formation via TLC and <sup>1</sup>H NMR.
- Step 2: C2-Thiolation
  - Dissolve N-Boc-indole (1.0 eq) in anhydrous THF under an argon atmosphere.
  - Cool the solution to -78 °C (dry ice/acetone bath).
  - Add n-butyllithium (n-BuLi, 1.1 eq, solution in hexanes) dropwise.
  - Stir at -78 °C for 1 hour.
  - Add elemental sulfur (S<sub>8</sub>, 1.2 eq) as a solution in anhydrous THF.
  - Stir at -78 °C for 2 hours, then allow to warm slowly to room temperature.
  - Quench the reaction by adding 1 M HCl.
  - Extract with ethyl acetate, wash with brine, dry over Na<sub>2</sub>SO<sub>4</sub>, and concentrate. Purify by column chromatography to yield N-Boc-**1H-indole-2-thiol**. Self-Validation: Confirm product with <sup>1</sup>H NMR (presence of Boc group, SH proton) and Mass Spectrometry.
- Step 3: Deprotection
  - Dissolve N-Boc-**1H-indole-2-thiol** (1.0 eq) in dichloromethane (DCM).
  - Add trifluoroacetic acid (TFA, 10 eq) and stir at room temperature for 2 hours.
  - Monitor the reaction by TLC until the starting material is consumed.
  - Remove the solvent and excess TFA under reduced pressure.

- Purify the crude product by recrystallization or column chromatography to obtain **1H-indole-2-thiol**. Self-Validation: Confirm final product by  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and high-resolution mass spectrometry (HRMS).
- Step 4: Tautomerism Analysis by  $^1\text{H}$  NMR
  - Prepare two NMR samples of the final product: one in  $\text{CDCl}_3$  and one in  $\text{DMSO-d}_6$ .
  - Acquire  $^1\text{H}$  NMR spectra for both samples.
  - Integrate the signals corresponding to the C3-H of the thiol form and the C3-H<sub>2</sub> of the thione form.
  - Calculate the tautomeric ratio in each solvent based on the relative integrations. Causality: Using both a nonpolar ( $\text{CDCl}_3$ ) and a polar, hydrogen-bond accepting solvent ( $\text{DMSO-d}_6$ ) will reveal the influence of the solvent on the equilibrium position, as polar solvents are expected to favor the thione form.[\[4\]](#)

## Conclusion

**1H-Indole-2-thiol** is a fascinating heterocyclic compound whose chemistry is dominated by the dynamic equilibrium between its thiol and thione tautomers. While direct literature is sparse, a comprehensive understanding of its basic properties can be constructed through logical extension from the well-documented chemistry of the indole nucleus and related thiol-containing heterocycles. Its synthesis, reactivity at both the sulfur atom and the indole ring, and unique spectroscopic properties make it a valuable target for further research. As the quest for novel therapeutic agents continues, the exploration of such unique chemical scaffolds will be paramount for the advancement of medicinal chemistry and drug discovery.

## References

- Synthesis of New Highly Functionalized 1H-Indole-2-carbonitriles via Cross-Coupling Reactions. Molecules. [\[Link\]](#)[\[1\]](#)[\[19\]](#)[\[22\]](#)
- Melatonin. Wikipedia. [\[Link\]](#)[\[23\]](#)

- Discovery and Early Optimization of 1H-Indole-2-carboxamides with Anti-Trypanosoma cruzi Activity. Journal of Medicinal Chemistry. [[Link](#)][21]
- 1H-Indole-2-carboxylic acid, 1-methyl-. NIST WebBook. [[Link](#)][24]
- UV-vis, IR and 1H NMR spectroscopic studies and characterization of ionic-pair crystal violet-oxytetracycline. Spectrochimica Acta Part A: Molecular and Biomolecular Spectroscopy. [[Link](#)][15]
- Indole. PubChem. [[Link](#)][10]
- Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery—An Updated Review on Their Multifaceted Therapeutic Applications (2020–2024). Molecules. [[Link](#)][2]
- Theoretical Considerations Regarding the Thione-thiol Tautomerism in 2-(5-mercapto-1,3,4-thiadiazol-2-ylthio)acetic Acid. ResearchGate. [[Link](#)][25]
- Thione–thiol tautomerism and stability of 2- and 4-mercaptopyridines and 2-mercaptopyrimidines. Canadian Journal of Chemistry. [[Link](#)][4][5]
- (a) The UV-Vis absorption spectral changes of 1H-indole-2,3-dione (0.05 mM)... ResearchGate. [[Link](#)][16]
- Acidity-Basicity Data (pKa Values) in Nonaqueous Solvents. University of Tartu. [[Link](#)][9]
- A RECENT REVIEW ON IMPORTANCE OF INDOLE IN THE FIELD OF MEDICINAL CHEMISTRY. ResearchGate. [[Link](#)][3]
- The thione-thiol tautomerism in simple thioamides. Acta Chemica Scandinavica. [[Link](#)][6]
- 1H-Indole-3-thiol. PubChem. [[Link](#)]
- Spectroscopic (FT-Raman, FT-IR, UV-Vis, and NMR) and Theoretical Analysis of 1-Methylindole. Dergipark. [[Link](#)][14]
- Crystal structure of methyl 1H-indole-2-carboxylate, C<sub>10</sub>H<sub>9</sub>NO<sub>2</sub>. ResearchGate. [[Link](#)]
- Indole synthesis. Organic Chemistry Portal. [[Link](#)][26]

- Synthesis, Spectroscopic Studies and Keto-Enol Tautomerism of Novel 1,3,4-Thiadiazole Derivative... National Institutes of Health. [[Link](#)][17]
- Preparation and Properties of INDOLE. Online Slideshare. [[Link](#)][11]
- Why is thiol unexpectedly less reactive but more selective than alcohol in phenanthroline-catalyzed 1,2-cis O- and S-furanosylations? Organic & Biomolecular Chemistry. [[Link](#)][8]
- Indole-Based Tubulin Inhibitors: Binding Modes and SARs Investigations. MDPI. [[Link](#)][20]
- The study of thione-thiol tautomerism of 4-amino-5-(4-nitrophenyl)- 2,4-dihydro-3H-1,2,4-triazole-3-thione by HPLC-MS method. Journal of Chemical and Pharmaceutical Research. [[Link](#)][7]
- On the Tautomerism of N-Substituted Pyrazolones... MDPI. [[Link](#)][13]
- Preparation and Reactions of Indoleninyl Halides: Scaffolds for the Synthesis of Spirocyclic Indole Derivatives. Organic Letters. [[Link](#)][18]
- Ethyl 1H-indole-2-carboxylate. ResearchGate. [[Link](#)][27]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. Synthesis of New Highly Functionalized 1H-Indole-2-carbonitriles via Cross-Coupling Reactions - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. Indole Derivatives: A Versatile Scaffold in Modern Drug Discovery—An Updated Review on Their Multifaceted Therapeutic Applications (2020–2024) - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 4. [cdnsciencepub.com](https://pubs.cdnsciencepub.com/) [[cdnsciencepub.com](https://pubs.cdnsciencepub.com/)]
- 5. [cdnsciencepub.com](https://pubs.cdnsciencepub.com/) [[cdnsciencepub.com](https://pubs.cdnsciencepub.com/)]

- [6. scispace.com \[scispace.com\]](https://scispace.com)
- [7. jocpr.com \[jocpr.com\]](https://jocpr.com)
- [8. Why is thiol unexpectedly less reactive but more selective than alcohol in phenanthroline-catalyzed 1,2-cis O- and S-furanosylations? - Organic & Biomolecular Chemistry \(RSC Publishing\) \[pubs.rsc.org\]](https://pubs.rsc.org)
- [9. Acidity-Basicity Data \(pKa Values\) in Nonaqueous Solvents: acetonitrile \(MeCN\), tetrahydrofuran \(THF\), dimethyl sulfoxide \(DMSO\) -- pKa database, table -- gas phase acidity and gas phase basicity values -- chiral acid catalysts, organocatalysts \[analytical.chem.ut.ee\]](https://analytical.chem.ut.ee)
- [10. Indole | C8H7N | CID 798 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [11. uop.edu.pk \[uop.edu.pk\]](https://uop.edu.pk)
- [12. Page loading... \[wap.guidechem.com\]](https://wap.guidechem.com)
- [13. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [14. dergipark.org.tr \[dergipark.org.tr\]](https://dergipark.org.tr)
- [15. UV-vis, IR and <sup>1</sup>H NMR spectroscopic studies and characterization of ionic-pair crystal violet-oxytetracycline - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov)
- [16. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [17. Synthesis, Spectroscopic Studies and Keto-Enol Tautomerism of Novel 1,3,4-Thiadiazole Derivative Containing 3-Mercaptobutan-2-one and Quinazolin-4-one Moieties - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [18. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [19. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [20. mdpi.com \[mdpi.com\]](https://mdpi.com)
- [21. Discovery and Early Optimization of 1H-Indole-2-carboxamides with Anti-Trypanosoma cruzi Activity - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- [22. Synthesis of New Highly Functionalized 1H-Indole-2-carbonitriles via Cross-Coupling Reactions \[mdpi.com\]](https://mdpi.com)
- [23. Melatonin - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [24. 1H-Indole-2-carboxylic acid, 1-methyl- \[webbook.nist.gov\]](https://webbook.nist.gov)
- [25. researchgate.net \[researchgate.net\]](https://researchgate.net)
- [26. Indole synthesis \[organic-chemistry.org\]](https://organic-chemistry.org)
- [27. researchgate.net \[researchgate.net\]](https://researchgate.net)

- To cite this document: BenchChem. [1H-indole-2-thiol basic properties]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8772512/docs#1h-indole-2-thiol-basic-properties>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)